

Application Note: Kinetic Determination of Serine Protease Activity using H-Gly-Arg-pNA

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Compound of Interest

Compound Name: *H-Gly-Arg-pNA*

Cat. No.: *B022629*

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Introduction & Principle

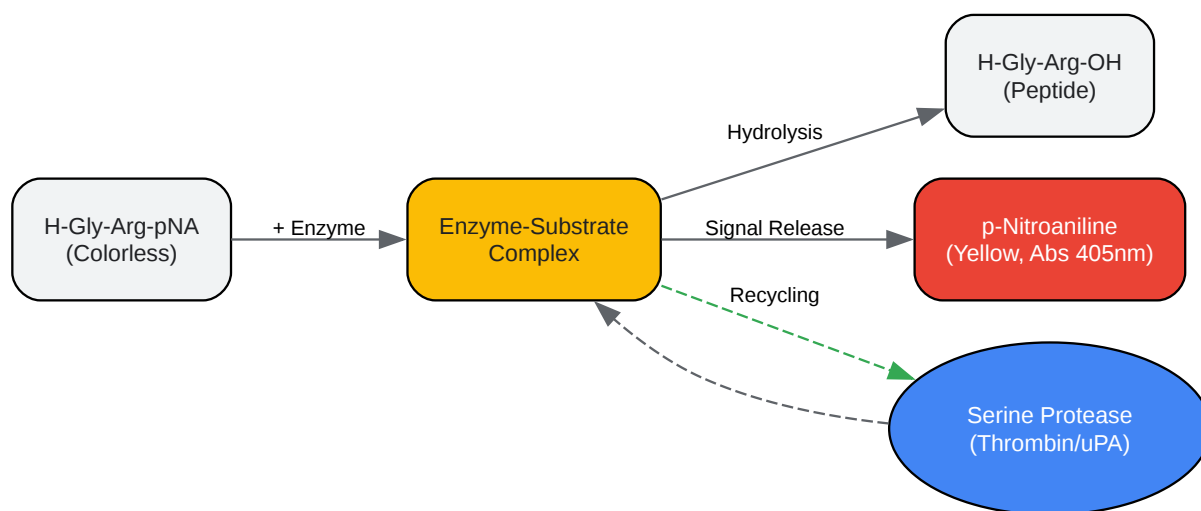
H-Gly-Arg-pNA (Glycyl-L-Arginine-p-nitroanilide dihydrochloride) is a highly specific chromogenic substrate designed for the kinetic analysis of serine proteases, with a distinct preference for Thrombin (Factor IIa) and Urokinase-type Plasminogen Activator (uPA).

Mechanistic Principle

The assay relies on the amidolytic activity of the target serine protease. The enzyme recognizes the Gly-Arg motif and hydrolyzes the amide bond between the arginine residue and the para-nitroaniline (pNA) chromophore.^{[1][2]}

- **Substrate State:** Intact **H-Gly-Arg-pNA** is colorless in aqueous solution.
- **Enzymatic Cleavage:** Upon binding, the enzyme acts as a catalyst to cleave the C-terminal amide bond.
- **Signal Generation:** The liberation of free p-nitroaniline (pNA) results in a distinct color shift to yellow, which absorbs strongly at 405 nm.^[1] The rate of color formation is directly proportional to the enzymatic activity.

Reaction Scheme



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Figure 1: Enzymatic hydrolysis mechanism of **H-Gly-Arg-pNA**. The serine protease (blue) binds the substrate, catalyzing the release of the chromophore pNA (red).[1]

Material & Methods

Reagents and Equipment

Component	Specification	Storage
Substrate	H-Gly-Arg-pNA[1][2][3][4] • 2HCl (MW: 424.3 g/mol)	-20°C (Desiccated)
Assay Buffer	50 mM Tris-HCl, 100 mM NaCl, pH 8.4	4°C
Enzyme	Thrombin (Human/Bovine) or uPA	-80°C (Aliquot)
Standard	p-Nitroaniline (pNA) (MW: 138.12 g/mol)	Room Temp
Solvent	Deionized Water (Milli-Q) or DMSO	Room Temp
Stop Solution	20% Acetic Acid (Optional for endpoint)	Room Temp

Equipment:

- Microplate Reader (Absorbance at 405 nm)
- 96-well clear flat-bottom microplates
- Multi-channel pipettes[5]

Reagent Preparation

- Assay Buffer (pH 8.4):
 - Dissolve 6.06 g Tris base and 5.84 g NaCl in 900 mL dH₂O.
 - Adjust pH to 8.4 using 1M HCl.
 - Adjust volume to 1 L. Filter sterilize (0.22 µm).
 - Note: For Thrombin assays, adding 0.1% BSA or PEG-8000 prevents enzyme adsorption to plastic.

- Substrate Stock (10 mM):
 - Dissolve 4.24 mg of **H-Gly-Arg-pNA • 2HCl** in 1.0 mL of deionized water (or DMSO if stability is a concern).
 - Stability:[4][5][6] Aqueous stock is stable for 1 week at 4°C. For long-term, store in DMSO at -20°C.
- Enzyme Working Solution:
 - Dilute the enzyme in Assay Buffer immediately before use to a concentration of 0.1 – 1.0 U/mL (optimize based on expected activity).

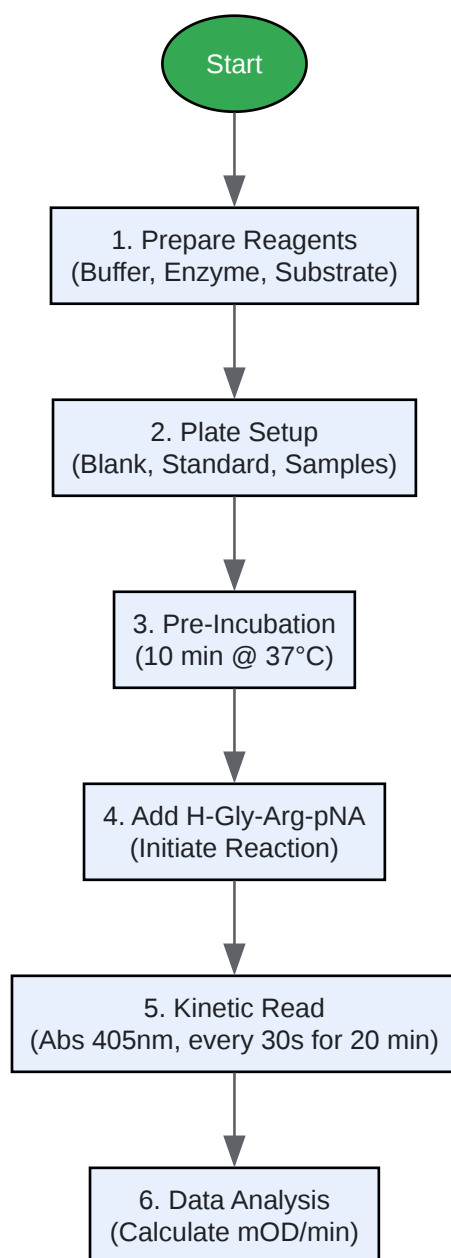
Experimental Protocol

Workflow Overview

The following workflow describes a continuous kinetic assay, which is superior to endpoint assays for determining catalytic rates (

) and inhibition constants (

).



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Figure 2: Step-by-step workflow for the kinetic determination of protease activity.

Detailed Procedure

- Plate Loading:
 - Blank Wells: Add 150 μ L Assay Buffer.

- Control Wells (No Enzyme): Add 140 μ L Assay Buffer + 10 μ L Substrate (checks for spontaneous hydrolysis).
- Sample Wells: Add 100 μ L Assay Buffer + 40 μ L Enzyme Solution.
- Pre-Incubation:
 - Incubate the plate at 37°C for 10 minutes to equilibrate temperature.
- Reaction Initiation:
 - Add 10 μ L of 10 mM **H-Gly-Arg-pNA** substrate to the Sample Wells (Final concentration ~0.67 mM).
 - Tip: Use a multi-channel pipette to start all reactions simultaneously.
- Measurement (Kinetic Mode):
 - Immediately place the plate in the reader.
 - Mode: Kinetic[7]
 - Wavelength: 405 nm[1][2][3][5]
 - Interval: 30 seconds
 - Duration: 20–30 minutes
 - Temp: 37°C
- Endpoint Option (Alternative):
 - If a kinetic reader is unavailable, incubate for exactly 20 minutes, then add 50 μ L of 20% Acetic Acid to stop the reaction. Read Endpoint Absorbance at 405 nm.[5]

Data Analysis

Calculation of Activity

Activity is quantified using the Beer-Lambert Law. The molar extinction coefficient (

) of pNA at 405 nm is $9.6 - 10.5 \text{ mM}^{-1}\text{cm}^{-1}$ (typically 10.5 used for pathlength correction in standard buffers).

- Determine Slope: Plot Absorbance (Y-axis) vs. Time (min) (X-axis). Calculate the slope () for the linear portion of the curve.
- Subtract Blank:
.
- Calculate Activity (Units):
 - : Total reaction volume (0.15 mL)
 - : Volume of enzyme added (0.04 mL)
 - : Pathlength (approx. 0.5 cm for 150 μL in 96-well plate; verify with standard curve).
 - : 10.5 (extinction coefficient for pNA).

Standard Curve Generation

To eliminate pathlength errors, generate a pNA standard curve:

- Prepare pNA standards: 0, 10, 20, 50, 100, 200 μM in Assay Buffer.
- Read Absorbance at 405 nm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Plot Absorbance vs. Concentration. The slope is the conversion factor.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
No Activity	Enzyme degradation	Store enzyme at -80°C; avoid freeze-thaw cycles.
Incorrect pH	Ensure Buffer is pH 8.4 (optimal for Thrombin/uPA).	
High Background	Spontaneous hydrolysis	Use fresh substrate; keep stock in dark/cold.
Non-Linear Rate	Substrate depletion	Dilute enzyme or reduce assay time.
Low Signal	Substrate concentration too low	Ensure [S] > (typically).

References

- Lottenberg, R., et al. (1981). Assay of coagulation proteases using peptide chromogenic substrates. *Methods in Enzymology*, 80, 341-361.
- Hemker, H. C. (1983). *Handbook of Synthetic Substrates for the Coagulation and Fibrinolytic System*. Martinus Nijhoff Publishers.

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Sources

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- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
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